

Application Notes & Protocols: Mass Spectrometry Analysis of Deuteroferriheme Incorporation

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Compound of Interest		
Compound Name:	Deuteroferriheme	
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This document provides a detailed guide for utilizing **deuteroferriheme** (DFH), a stable isotope-labeled heme analog, as a tracer to study heme trafficking, metabolism, and incorporation into hemoproteins. By leveraging the mass shift introduced by deuterium, mass spectrometry (MS) can effectively distinguish between endogenous heme and exogenously supplied DFH, enabling precise quantitative analysis.

The protocols outlined below cover the entire workflow, from the in vivo incorporation of **deuteroferriheme** into cultured cells to the final mass spectrometry-based quantification.

Experimental and Data Analysis Workflow

The overall process involves introducing **deuteroferriheme** to a biological system, isolating the proteins of interest, preparing them for mass spectrometry, and analyzing the resulting data to quantify the level of incorporation.

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